

Stability of Monoammonium L-glutamate monohydrate under various conditions

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Compound of Interest

Compound Name: *Monoammonium L-glutamate monohydrate*

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Stability of Monoammonium L-glutamate Monohydrate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability of **monoammonium L-glutamate monohydrate** under various environmental conditions. Due to a lack of extensive, publicly available stability data specific to **monoammonium L-glutamate monohydrate**, this guide leverages data from its close analogs, L-glutamic acid and monosodium L-glutamate (MSG), to infer its stability profile. The primary degradation pathway for these molecules involves the formation of pyroglutamic acid.

Physicochemical Properties

Monoammonium L-glutamate monohydrate is a white, practically odorless crystalline powder. It is freely soluble in water and practically insoluble in ethanol or ether.^[1]

Table 1: Physicochemical Properties of **Monoammonium L-glutamate Monohydrate**

Property	Value	Reference
Molecular Formula	C ₅ H ₁₄ N ₂ O ₅	[1]
Molecular Weight	182.18 g/mol	[1]
pH (5% solution)	6.0 - 7.0	[1]
Specific Rotation [α] _{D/20}	+25.4° to +26.4° (10% solution in 2N HCl)	[1]
Solubility	Freely soluble in water	[1]

Stability Profile

The stability of **monoammonium L-glutamate monohydrate** is influenced by temperature, humidity, and pH. The primary degradation product is pyroglutamic acid, formed through an intramolecular cyclization of the glutamate molecule.[2]

Effect of Temperature

Elevated temperatures accelerate the degradation of glutamate to pyroglutamic acid. While specific quantitative data for the ammonium salt is unavailable, studies on L-glutamic acid show that this conversion becomes significant at temperatures above 60°C.[2] The rate of degradation is expected to follow Arrhenius kinetics, where the rate constant of the reaction increases with temperature.

Table 2: Inferred Solid-State Stability of **Monoammonium L-glutamate Monohydrate** under Different Temperature and Humidity Conditions (Based on ICH Guidelines and Analog Data)

Condition (ICH Guideline)	Temperature	Relative Humidity	Inferred Stability Outcome
Long-term	25°C ± 2°C	60% ± 5% RH	Expected to remain stable with minimal degradation.
Intermediate	30°C ± 2°C	65% ± 5% RH	Potential for slight increase in pyroglutamic acid over extended periods.
Accelerated	40°C ± 2°C	75% ± 5% RH	Significant increase in pyroglutamic acid formation is likely.

Effect of Humidity

Monoammonium L-glutamate monohydrate is a crystalline solid containing a water molecule of hydration. Its hygroscopicity, or ability to absorb moisture from the air, can impact its stability. Increased moisture content can facilitate chemical degradation, particularly at elevated temperatures. The hygroscopicity of a substance can be classified according to the European Pharmacopoeia based on the percentage weight gain after 24 hours at 80% relative humidity and 25°C.[3][4][5][6] While specific data for **monoammonium L-glutamate monohydrate** is not available, amino acid salts can exhibit varying degrees of hygroscopicity.

Table 3: European Pharmacopoeia Classification of Hygroscopicity

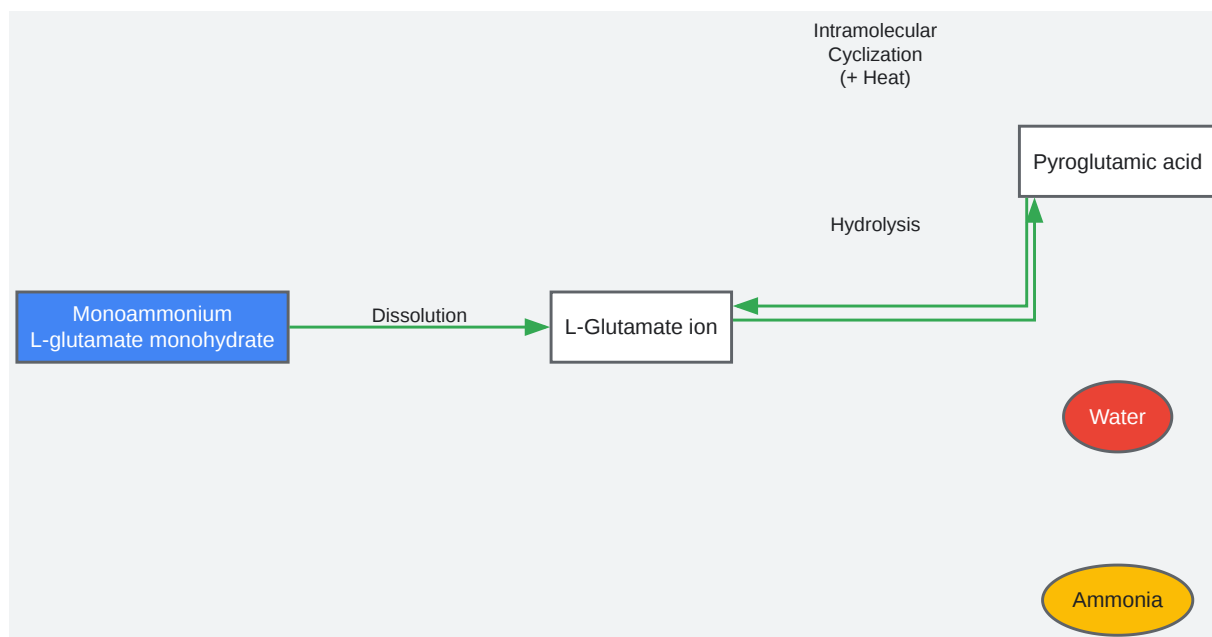
Classification	Weight Increase
Non-hygroscopic	< 0.12%
Slightly hygroscopic	≥ 0.12% and < 2.0%
Hygroscopic	≥ 2.0% and < 15.0%
Very hygroscopic	≥ 15.0%

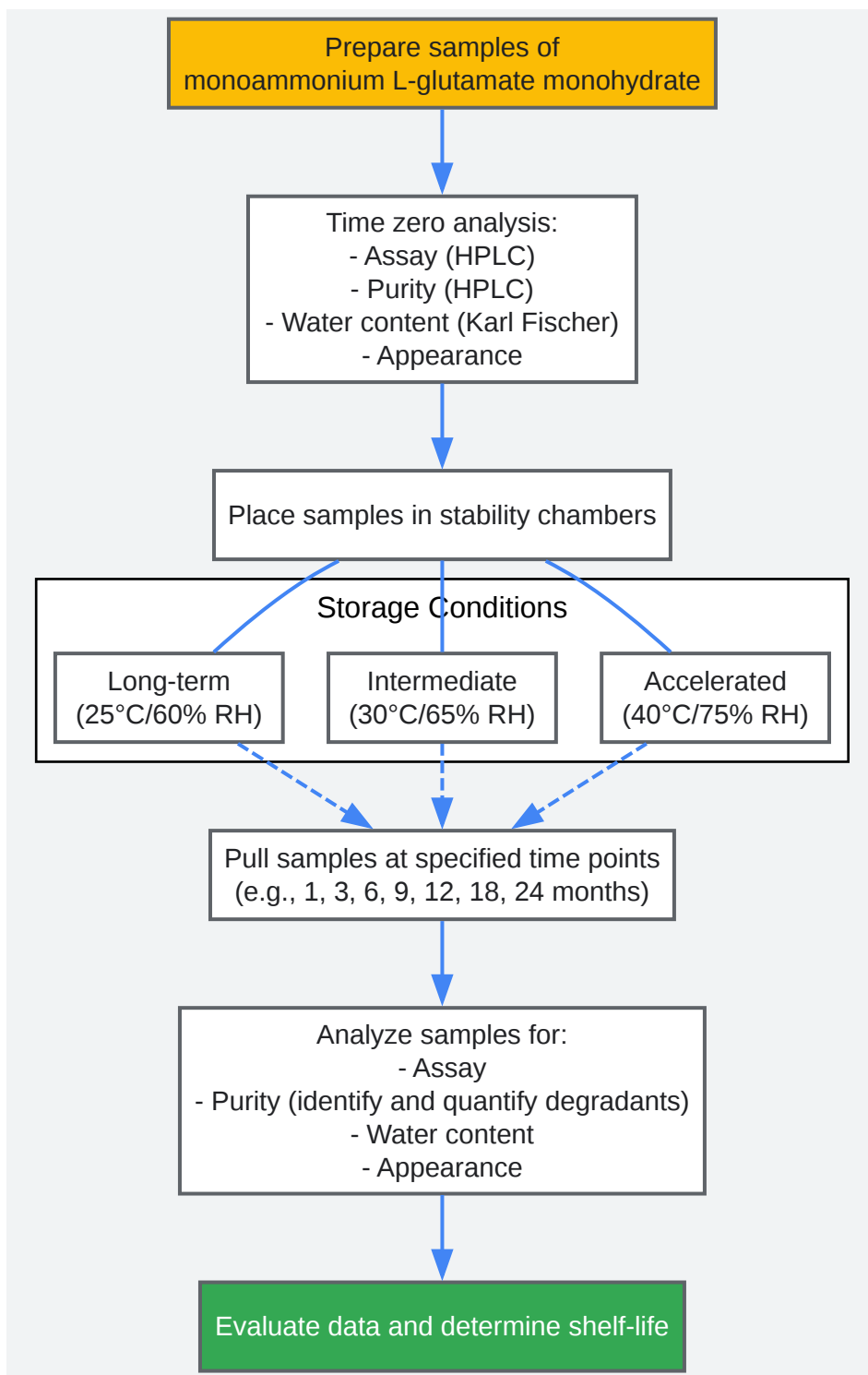
Effect of pH

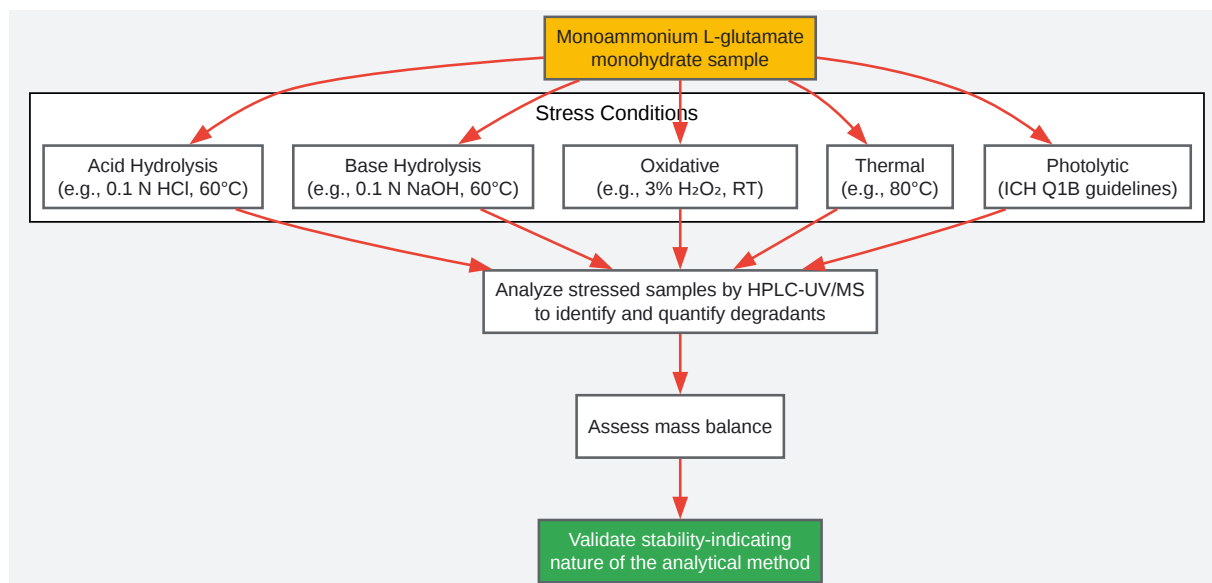
In solution, the stability of the glutamate molecule is pH-dependent. The conversion to pyroglutamic acid is favored under both acidic (pH 2-4) and alkaline conditions, with maximum stability observed in the neutral pH range.^[2] Given that a 5% solution of **monoammonium L-glutamate monohydrate** has a pH between 6.0 and 7.0, it is expected to be relatively stable in its solid form under typical storage conditions.^[1]

Degradation Pathway

The primary degradation pathway for L-glutamate is the intramolecular cyclization to form L-pyroglutamic acid and water. This reaction is reversible, but the equilibrium generally favors the formation of the cyclic product, especially with the removal of water at higher temperatures.







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